

N1-(1,1-Difluoroethyl)pseudouridine: A Technical Overview for Advanced Research

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Compound of Interest

Compound Name: N1-(1,1-Difluoroethyl)pseudouridine

Cat. No.: B12394358

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Abstract

N1-(1,1-Difluoroethyl)pseudouridine is a synthetic ribonucleoside, an analog of the naturally occurring pseudouridine. Its structural modifications, specifically the introduction of a difluoroethyl group at the N1 position of the uracil base, suggest its potential utility in the development of antiviral therapeutics and as a component of modified mRNA technologies. This document provides a comprehensive technical guide, consolidating available information and inferring potential experimental methodologies and biological activities based on related compounds. While specific experimental data for **N1-(1,1-Difluoroethyl)pseudouridine** is not extensively available in the public domain, this guide serves as a foundational resource for researchers investigating its properties and applications.

Chemical and Physical Properties

N1-(1,1-Difluoroethyl)pseudouridine is characterized by the following properties:

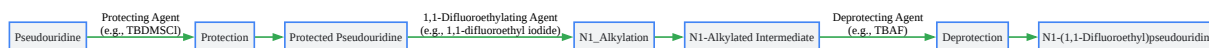
Property	Value
Molecular Formula	C11H14F2N2O6
Molecular Weight	308.24 g/mol
IUPAC Name	1-(1,1-difluoroethyl)-5-((2R,3R,4S,5R)-3,4-dihydroxy-5-(hydroxymethyl)tetrahydrofuran-2-yl)pyrimidine-2,4(1H,3H)-dione
CAS Number	Not available
Physical State	Solid (predicted)
Solubility	Soluble in water and polar organic solvents (predicted)

Synthesis and Characterization

While a specific, detailed synthesis protocol for **N1-(1,1-Difluoroethyl)pseudouridine** is not publicly available, a plausible synthetic route can be extrapolated from general methods for N1-alkylation of pseudouridine.

General Synthesis Workflow

The synthesis would likely involve the protection of the hydroxyl groups of the ribose moiety, followed by N1-alkylation of the pseudouridine base, and subsequent deprotection.



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